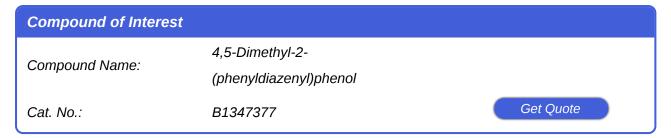


Synthesis Pathway of 4,5-Dimethyl-2-(phenyldiazenyl)phenol: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis of **4,5-Dimethyl-2-(phenyldiazenyl)phenol**, a valuable organic compound in various research and development applications. This document outlines the core synthesis pathway, detailed experimental protocols, and key characterization data.

Introduction

4,5-Dimethyl-2-(phenyldiazenyl)phenol is an aromatic azo compound characterized by a phenylazo group substituted onto a 4,5-dimethylphenol moiety. Azo compounds are a significant class of organic molecules known for their vibrant colors and diverse applications, including as dyes, pigments, and indicators. In the pharmaceutical and life sciences sectors, substituted phenols and azo compounds are investigated for their potential biological activities. The synthesis of this specific molecule involves a classic and well-established chemical transformation known as azo coupling.

Core Synthesis Pathway

The synthesis of **4,5-Dimethyl-2-(phenyldiazenyl)phenol** is achieved through a two-step process:





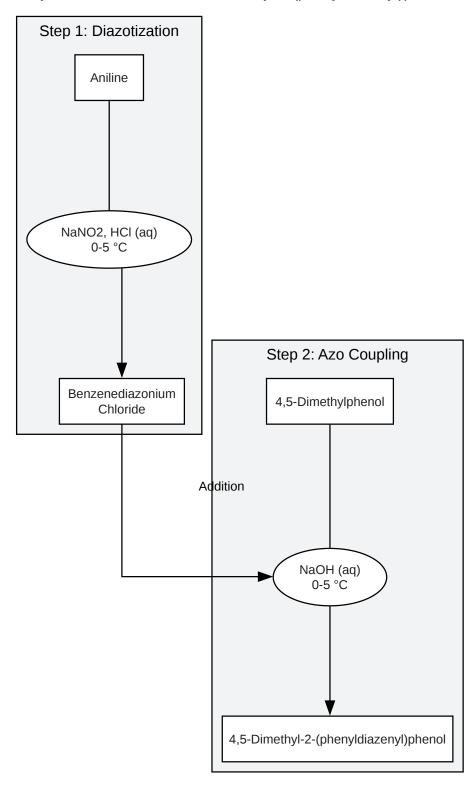


- Diazotization of Aniline: Aniline is treated with a source of nitrous acid, typically generated in situ from sodium nitrite and a strong mineral acid such as hydrochloric acid, at low temperatures (0-5 °C). This reaction converts the primary aromatic amine into a reactive benzenediazonium salt.
- Azo Coupling with 4,5-Dimethylphenol: The freshly prepared benzenediazonium salt is then
 reacted with 4,5-dimethylphenol. The electron-rich phenol undergoes electrophilic aromatic
 substitution, with the diazonium ion acting as the electrophile. The coupling reaction typically
 occurs at the ortho position to the hydroxyl group, which is activated and sterically
 accessible, to yield the final product, 4,5-Dimethyl-2-(phenyldiazenyl)phenol.

The overall reaction is depicted in the following workflow diagram.



Synthesis Workflow for 4,5-Dimethyl-2-(phenyldiazenyl)phenol



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Caption: A logical workflow illustrating the two-step synthesis of **4,5-Dimethyl-2-** (phenyldiazenyl)phenol.

Experimental Protocols

The following are detailed experimental protocols for the synthesis of **4,5-Dimethyl-2-** (phenyldiazenyl)phenol. These protocols are based on established procedures for azo dye synthesis.

Diazotization of Aniline

Materials:

- Aniline
- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO₂)
- Distilled Water
- Ice

Procedure:

- In a 250 mL beaker, add aniline (e.g., 10 mmol) and a solution of concentrated hydrochloric acid (e.g., 25 mL) in water (e.g., 25 mL).
- Cool the mixture to 0-5 °C in an ice-salt bath with constant stirring.
- Prepare a solution of sodium nitrite (e.g., 10 mmol) in cold distilled water (e.g., 15 mL).
- Add the sodium nitrite solution dropwise to the aniline hydrochloride solution, ensuring the temperature is maintained between 0-5 °C. The addition should be slow to control the exothermic reaction.
- After the complete addition of the sodium nitrite solution, continue stirring the mixture for an additional 15-20 minutes at 0-5 °C. The resulting solution contains the benzenediazonium



chloride.

Azo Coupling with 4,5-Dimethylphenol

Materials:

- 4,5-Dimethylphenol
- Sodium Hydroxide (NaOH)
- Distilled Water
- Ice
- Benzenediazonium chloride solution (from step 3.1)

Procedure:

- In a separate 500 mL beaker, dissolve 4,5-dimethylphenol (e.g., 10 mmol) in an aqueous solution of sodium hydroxide (e.g., 10% w/v).
- Cool this solution to 0-5 °C in an ice-salt bath.
- Slowly add the previously prepared cold benzenediazonium chloride solution to the cold 4,5dimethylphenol solution with vigorous stirring.
- A colored precipitate of **4,5-Dimethyl-2-(phenyldiazenyl)phenol** should form immediately.
- Continue stirring the reaction mixture in the ice bath for 30-60 minutes to ensure the completion of the coupling reaction.
- Collect the crude product by vacuum filtration and wash it with cold water until the filtrate is neutral.
- The crude product can be purified by recrystallization from a suitable solvent, such as ethanol or acetic acid, to yield the pure **4,5-Dimethyl-2-(phenyldiazenyl)phenol**.

Data Presentation



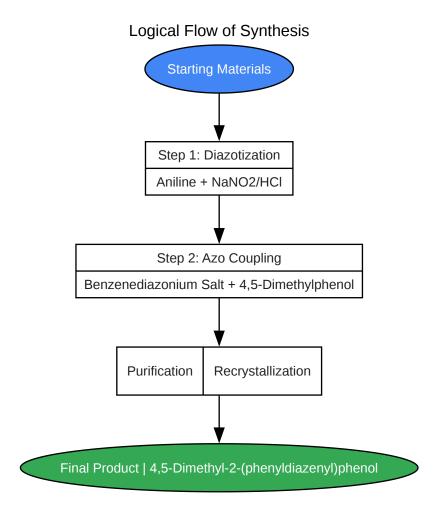
The following table summarizes the key quantitative data for **4,5-Dimethyl-2-** (phenyldiazenyl)phenol.

Property	Value	Reference
Molecular Formula	C14H14N2O	
Molecular Weight	226.27 g/mol	
CAS Number	59380-22-2	
Appearance	Expected to be a colored solid	General property of azo dyes
Melting Point	Not explicitly reported in literature; expected to be in the range of similar azo phenols.	Inferred from related compounds
Yield	Dependent on reaction scale and purification; typically moderate to high for azo coupling reactions.	Inferred from related syntheses
¹ H NMR (Expected)	Signals for aromatic protons, two methyl groups, and a phenolic hydroxyl proton.	[1]
¹³ C NMR (Expected)	Signals for aliphatic methyl carbons and twelve aromatic carbons.	[1]

Mandatory Visualization

The following diagram illustrates the logical relationship in the synthesis process.





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Caption: A flowchart detailing the sequential steps in the synthesis of **4,5-Dimethyl-2-** (phenyldiazenyl)phenol.

Conclusion

The synthesis of **4,5-Dimethyl-2-(phenyldiazenyl)phenol** is a straightforward process based on the fundamental principles of diazotization and azo coupling. This technical guide provides researchers, scientists, and drug development professionals with a detailed framework for the preparation and understanding of this compound. The provided protocols and data serve as a valuable resource for the laboratory synthesis and further investigation of this and related azo compounds.



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References

- 1. 4,5-Dimethyl-2-(phenyldiazenyl)phenol | 59380-22-2 | Benchchem [benchchem.com]
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